

Cy5-PEG3-SCO: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Cy5-PEG3-SCO

Cat. No.: B15552477

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the safety and handling guidelines for **Cy5-PEG3-SCO**, a fluorescent dye containing a Cyanine 5 (Cy5) core, a polyethylene glycol (PEG) linker, and a cyclooctyne (SCO) reactive group. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, this document synthesizes information from available data on its constituent components: cyanine dyes, PEG linkers, and cyclooctyne derivatives. It is imperative for users to supplement this guide with their institution's specific safety protocols and to conduct a thorough risk assessment before use.

Hazard Identification and Classification

While specific toxicity data for **Cy5-PEG3-SCO** is not available, the primary hazards are associated with the reactive cyclooctyne moiety. Based on the SDS for a similar compound, Cyclooctyne-O-NHS ester, the following hazards should be considered^[1]:

- Acute Oral Toxicity: Harmful if swallowed^[1].
- Skin Corrosion/Irritation: Causes skin irritation^[1].
- Serious Eye Damage/Irritation: Causes serious eye irritation^[1].
- Respiratory Irritation: May cause respiratory irritation^[1].

The cyanine dye component, while generally of low toxicity in small quantities used for fluorescence labeling, may cause irritation upon contact with skin or eyes. PEG linkers are generally considered biocompatible and have low toxicity.

GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[1]
Skin corrosion/irritation	2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[1]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[1]

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **Cy5-PEG3-SCO** is limited. The following table summarizes available information for similar compounds.

Property	Data	Source Compound
Molecular Weight	~817.5 g/mol	Cy3-PEG3-SCO[2]
Excitation Maximum (λ_{ex})	~646 nm	Cy5-PEG3-azide[3]
Emission Maximum (λ_{em})	~662 nm	Cy5-PEG3-azide[3]
Solubility	Soluble in DMSO, DMF. Low solubility in water.	Cy5-PEG3-azide[3]

Safe Handling and Personal Protective Equipment (PPE)

Due to the potential hazards, strict adherence to standard laboratory safety protocols is essential.

Engineering Controls:

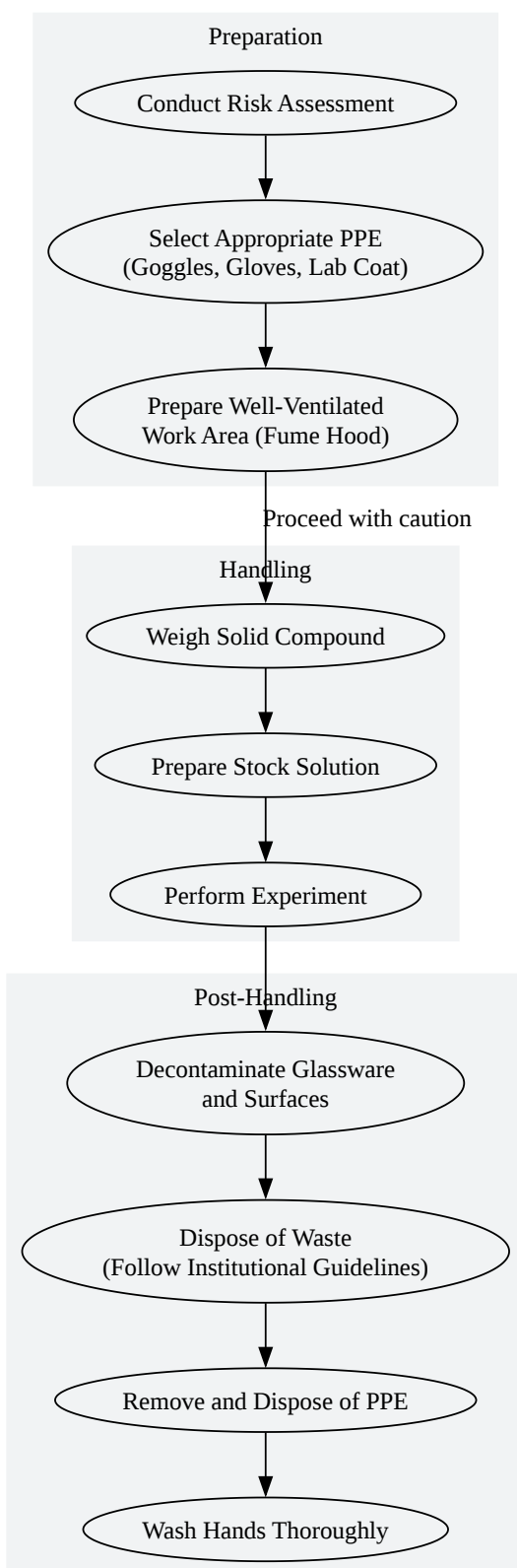
- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid compound or preparing stock solutions[1].

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield[1].
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile)[1].
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed. Change contaminated clothing immediately.

Hygiene Measures:

- Avoid inhalation of dust or aerosols[1].
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound[1].



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Caption: Logical flow for responding to accidental exposure.

Storage and Stability

Proper storage is crucial to maintain the integrity and reactivity of **Cy5-PEG3-SCO**.

Condition	Recommendation
Temperature	Store at -20°C for long-term storage.[3]
Light	Protect from light, as cyanine dyes are photosensitive.[4]
Moisture	Store in a dry, desiccated environment.
Shipping	Can be shipped at ambient temperature for short periods.[3]

Stability:

- Cyclooctyne is a strained alkyne and can be highly reactive. It has been noted that cyclooctyne can react explosively with phenyl azide.[5] While the SCO in this molecule is derivatized, caution should be exercised, especially when mixing with azides, as the strain-promoted azide-alkyne cycloaddition (SPAAC) is a rapid reaction.[5][6]
- Avoid strong oxidizing agents and incompatible materials.

Experimental Protocols: General Safety Considerations for SPAAC Reactions

The primary application of **Cy5-PEG3-SCO** is in strain-promoted azide-alkyne cycloaddition (SPAAC) reactions for fluorescent labeling.

Methodology:

- Reagent Preparation:
 - Allow **Cy5-PEG3-SCO** to warm to room temperature before opening the vial to prevent moisture condensation.

- Prepare stock solutions in an appropriate anhydrous solvent (e.g., DMSO, DMF) in a fume hood.
- Reaction Setup:
 - Perform the reaction in a well-ventilated area.
 - The reaction is typically performed under mild conditions without the need for a catalyst.
 - Be aware that the reaction can be very fast.
- Post-Reaction Workup:
 - Handle all reaction mixtures and waste as potentially hazardous.
 - Purify the labeled product using appropriate chromatography or dialysis methods to remove unreacted dye.
 - Dispose of all waste according to institutional guidelines.

The workflow for a typical SPAAC labeling experiment is depicted below.

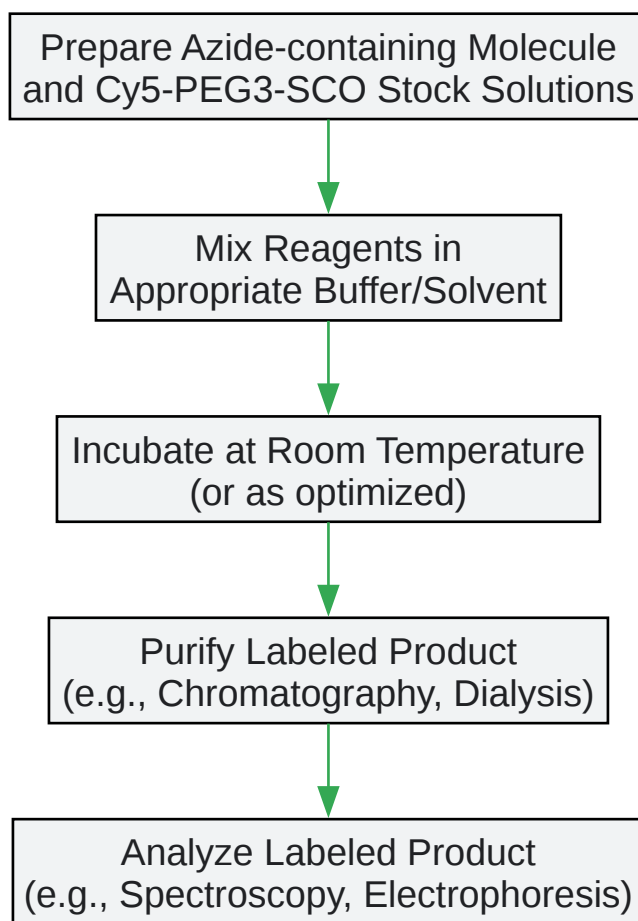


Diagram 3: SPAAC Experimental Workflow

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Caption: General workflow for a SPAAC labeling experiment.

Disclaimer

This document is intended as a guide and is not a substitute for a formal Safety Data Sheet. The information provided is based on data from similar compounds and may not fully represent the hazards of **Cy5-PEG3-SCO**. All users must conduct their own risk assessments and adhere to all applicable safety regulations. The user assumes all responsibility for the safe handling and use of this product.

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